Comprehensive Technical Guide: 1-(Hydroxymethyl)-4-methylpiperazine-2,5-dione in Drug Development

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-(Hydroxymethyl)-4-methylpiperazine-2,5-dione*
CAS No.:	*127605-74-7*
Cat. No.:	*B141772*

Get Quote

Executive Summary

Diketopiperazines (DKPs) represent a privileged class of scaffolds in medicinal chemistry, characterized by their rigid, heterocyclic structure and resistance to proteolysis. Among these, **1-(Hydroxymethyl)-4-methylpiperazine-2,5-dione** (CAS: 127605-74-7) stands out due to its unique structural topology. By combining a stable piperazine-2,5-dione core with a versatile hydroxymethyl moiety, it serves as a critical intermediate and active pharmacophore in the development of neuroprotective and oncological agents.

This whitepaper provides an authoritative, in-depth analysis of its chemical identity, safety data, and laboratory handling protocols, designed specifically for researchers and drug development professionals.

Chemical Identity and Structural Bioinformatics

© 2026 BenchChem. All rights reserved.

The structural integrity of **1-(Hydroxymethyl)-4-methylpiperazine-2,5-dione** relies on its functionalized DKP ring. The N-methyl group at position 4 enhances the molecule's lipophilicity, improving membrane permeability. Conversely, the N-hydroxymethyl group at position 1 introduces a critical hydrogen-bond donor and acceptor site, which is vital for target protein engagement [1].

While the exact PubChem CID for this specific hydroxymethylated isomer is dynamically indexed under its CAS registry, it shares core structural and behavioral properties with its direct precursor, 1-Methylpiperazine-2,5-dione (PubChem CID 260137) [1].

Table 1: Quantitative Physicochemical Properties

Property	Value / Description
IUPAC Name	1-(hydroxymethyl)-4-methylpiperazine-2,5-dione
CAS Registry Number	127605-74-7
Molecular Formula	$C_6H_{10}N_2O_3$
Molecular Weight	158.16 g/mol
SMILES String	CN1CC(=O)N(CO)CC1=O
Structural Class	Diketopiperazine (DKP) Derivative

Safety Data and GHS Classification

Handling functionalized DKPs requires strict adherence to laboratory safety protocols. Based on the Safety Data Sheets (SDS) of structurally analogous compounds (such as 1-methylpiperazine-2,5-dione), this compound exhibits specific hazard profiles that necessitate controlled environmental handling [2].

Table 2: GHS Hazard and Precautionary Data

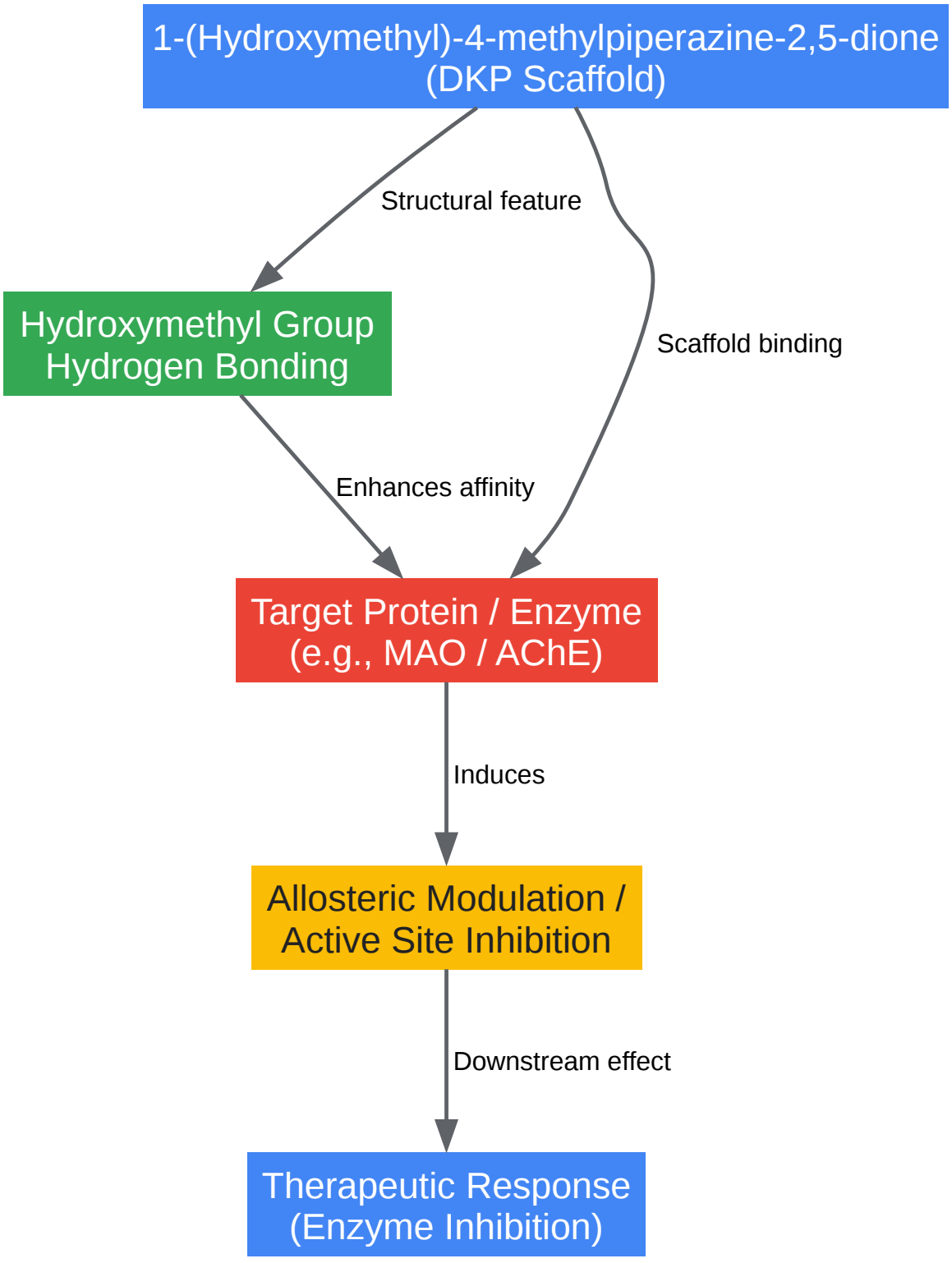
© 2026 BenchChem. All rights reserved.

Category	Classification / Statement
Signal Word	Warning
Hazard Classes	Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific Target Organ Toxicity - Single Exposure (STOT SE 3)
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do.
Storage Conditions	Sealed in a dry environment, 2-8°C.

Mechanistic Insights and Biological Significance

The DKP scaffold is highly valued in drug discovery because its rigid ring restricts the conformational space of the molecule. This pre-organizes the hydroxymethyl and methyl groups for optimal interaction with target proteins. For instance, DKP derivatives are frequently investigated for their inhibitory activity against enzymes like Monoamine Oxidase (MAO) and Acetylcholinesterase (AChE). The hydroxymethyl group acts as a powerful hydrogen bond donor, anchoring the molecule within the hydrophobic pockets of these enzymes.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Fig 1: Mechanistic pathway illustrating the target engagement of the functionalized DKP scaffold.

Experimental Protocols: Synthesis and Validation

To utilize **1-(Hydroxymethyl)-4-methylpiperazine-2,5-dione** in biological assays, high-purity synthesis is required. The following self-validating protocol details the synthesis via the hydroxymethylation of 1-methylpiperazine-2,5-dione.

Causality of Experimental Design: Direct N-alkylation using paraformaldehyde under mildly basic conditions is chosen to ensure selective functionalization at the secondary amide nitrogen. Strong bases are avoided to prevent the hydrolysis and ring-opening of the sensitive diketopiperazine imide bonds.

Step-by-Step Methodology

- Preparation and Inert Atmosphere: Dissolve 1-methylpiperazine-2,5-dione (1.0 eq) in anhydrous Dimethylformamide (DMF) under a steady nitrogen (N_2) atmosphere. Rationale: The N_2 atmosphere prevents oxidative degradation of the starting materials at elevated temperatures.

- Reagent Addition: Add paraformaldehyde (1.2 eq) and a catalytic amount of Potassium Carbonate (K_2CO_3, 0.1 eq) to the solution. Rationale: The weak base (K_2CO_3) deprotonates the secondary amide just enough to generate the nitrogen nucleophile without destroying the DKP core.

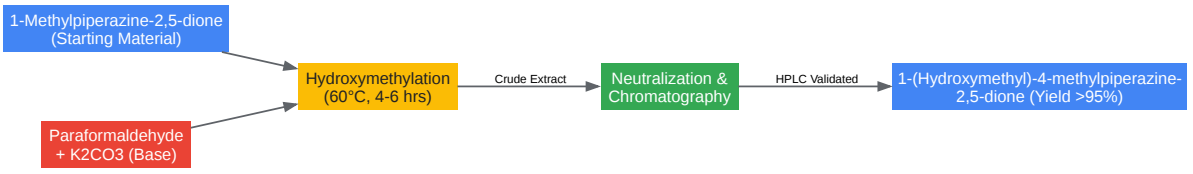
- Reaction Execution and Monitoring: Heat the reaction mixture to 60°C and stir for 4-6 hours. Monitor the reaction progress via Thin Layer Chromatography (TLC) using a Dichloromethane:Methanol (9:1) solvent system. Self-Validation: The reaction is deemed complete only when the TLC spot corresponding to the starting material completely disappears, ensuring maximum conversion.

- Quenching and Extraction: Cool the mixture to room temperature and quench by neutralizing with 1M HCl until the pH reaches 7.0. Extract the aqueous layer three times with Ethyl Acetate (EtOAc). Rationale: Neutralization is a critical self-validating step that halts the reaction, preventing the continued, uncontrolled polymerization of formaldehyde.

© 2026 BenchChem. All rights reserved.

- Purification and Analytical Validation: Dry the combined organic layers over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure. Purify the crude residue via flash column chromatography. Validation: Confirm the purity via High-Performance Liquid Chromatography (HPLC) (must be >95%). Verify the structural identity via ^{1}H-NMR, specifically looking for the distinct -CH2OH singlet/doublet shift in the 4.5–5.0 ppm region.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Fig 2: Step-by-step synthetic workflow for the N-hydroxymethylation of the DKP core.

© 2026 BenchChem. All rights reserved.

References

- National Center for Biotechnology Information (NCBI). "PubChem Compound Summary for CID 260137, 1-Methylpiperazine-2,5-dione." PubChem, Accessed March 2026. URL:[Link]

- To cite this document: BenchChem. [Comprehensive Technical Guide: 1-(Hydroxymethyl)-4-methylpiperazine-2,5-dione in Drug Development]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141772/docs#comprehensive-technical-guide-1-hydroxymethyl-4-methylpiperazine-2-5-dione-in-drug-development]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.